Technical Guide: 2-Azaspiro[5.5]undecane Scaffold & Derivatives

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Compound of Interest

Compound Name:	*9-Oxa-2-azaspiro[5.5]undecan-3-one*
CAS No.:	*1599169-82-0*
Cat. No.:	*B1435704*

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Executive Summary: The "Escape from Flatland"

The 2-azaspiro[5.5]undecane scaffold is a bicyclic system where a piperidine ring and a cyclohexane ring share a single carbon atom (the spiro center). Unlike the more common 3-azaspiro[5.5]undecane (where the nitrogen is distal to the spiro center), the 2-aza isomer places the nitrogen atom in a position that creates a unique vector for substituent display.

This scaffold is critical in modern drug discovery for three reasons:

- Geometric Rigidity: The spiro-fusion locks the two rings perpendicular to each other, creating a defined 3D structure that fits into globular protein pockets better than planar aromatics.
- Metabolic Stability: The quaternary spiro-carbon blocks metabolic oxidation at that position.
- Vector Diversity: The nitrogen at position 2 allows for "kinked" substituent geometries, distinct from the linear vectors of 4-substituted piperidines.

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Structural Classification & Derivatives List

The term "2-azaspiro[5.5]undecane derivative" encompasses the core carbocyclic spiro-system as well as heteroatom-substituted variants (oxa-aza and diaza analogs) which are highly prevalent in recent patent literature.

A. The Core: 2-Azaspiro[5.5]undecane (Mono-aza)

- Target Class: Neurotransmitter Transporters (GABA).
- Key Derivative:2-azaspiro[5.5]undecane-7-carboxylic acid.
- Mechanism: These derivatives function as conformationally restricted analogues of Gabapentin. The rigid spiro-system locks the amino-acid functionality into a bioactive conformation, acting as inhibitors of GABA uptake or ligands for the

  subunit of calcium channels.
- Chemical Feature: The nitrogen is adjacent to a methylene group which is attached to the spiro center, creating a specific distance (

) essential for pharmacophore overlap.

B. The Diaza-Variant: 1,9-Diazaspiro[5.5]undecane[2][3][4]

- Target Class: GPCRs (Neurokinin Receptors) and Enzymes (ACC).
- Key Derivative:NK1/NK2 Antagonists.[2]
- Mechanism: Used to replace the 4-phenylquinuclidine core in Substance P antagonists. The spiro-system mimics the steric bulk of the quinuclidine but offers different solubility profiles.
- Metabolic Application: Dual inhibitors of Acetyl-CoA Carboxylase (ACC1/ACC2) for the treatment of metabolic syndrome.

C. The Oxa-Aza Variant: 1-Oxa-4,9-diazaspiro[5.5]undecane[5][6]

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- Target Class: Dual Opioid/Sigma Receptor Ligands.[3][4]
- Key Derivative:Compound 15au (from J. Med.[3][4] Chem. 2020).[3]
- Mechanism: A dual ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">

  -opioid receptor (MOR) agonist and

  receptor antagonist.[3]
- Therapeutic Value: This derivative demonstrates potent analgesia with significantly reduced opioid-induced side effects (constipation, respiratory depression) due to the counter-balancing effect of

  antagonism.

Comparative Data Analysis

The following table summarizes the structure-activity relationship (SAR) data for key derivatives, highlighting the impact of the spiro-scaffold on biological potency.

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Derivative Class	Target	Compound ID	Potency (/)	Key Structural Feature
2-Azaspiro[5.5]	GABA Uptake	7-COOH analog		Carboxyl group on Ring B (cyclohexane) mimics GABA conformation.
1,9-Diazaspiro	ACC1/2	Compound 1k		Nitrogen at pos 1 and 9 allows dual H-bond donor/acceptor interactions.
1-Oxa-4,9-diaza	-Opioid (MOR)	Compound 15au		4-phenyl substitution provides hydrophobic pocket filling.
1-Oxa-4,9-diaza	Receptor	Compound 15au		Spiro-center rigidity ensures selectivity over .

Detailed Experimental Protocol

Target Synthesis:1-oxa-4,9-diazaspiro[5.5]undecane core (Dual MOR/Sigma Ligand). Rationale: This protocol illustrates the "Merging Strategy" where the spiro-core is constructed to fuse the pharmacophores of two distinct receptor ligands.[3][4]

Phase 1: Construction of the Spiro-Core

This workflow utilizes a cyclization strategy involving a piperidone derivative and a bis-nucleophile or equivalent.

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Reagents:

- N-Benzyl-4-piperidone (Starting material)
- 2-Aminoethanol (or derivative for oxa-aza formation)
- Polyphosphoric acid (PPA) or acidic catalyst
- Sodium borohydride (

)

Step-by-Step Methodology:

- Condensation: Dissolve N-benzyl-4-piperidone (1.0 eq) in dry toluene. Add the functionalized alkylating agent (e.g., 2-chloroethyl isocyanate or similar precursor depending on exact heteroatom placement). Note: For the specific 1-oxa-4,9-diaza core described in J. Med. Chem., a multi-component condensation or specific ring closure from a 4,4-disubstituted piperidine is used.
- Alternative (Gem-Difunctionalization):
  - Start with N-Boc-4-piperidone.
  - Perform a Strecker reaction or similar to install the amino and nitrile/ester groups at the 4-position.
  - Cyclization: React the 4-amino-4-substituted piperidine with a bifunctional linker (e.g., chloroacetyl chloride) followed by reduction to form the second spiro ring.
- Specific Protocol (Compound 15au Precursor):
  - Reaction: React N-benzyl-4-piperidone with trimethylsilyl cyanide (TMSCN) to form the cyanohydrin.
  - Reduction: Reduce the nitrile to the amine using

    in THF (

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, 4 h).

- Ring Closure: Treat the resulting amino-alcohol with chloroacetyl chloride in the presence of

  (DCM,

) to form the spiro-morpholinone intermediate.
- Reduction 2: Reduce the amide carbonyl using

  to yield the final 1-oxa-4,9-diazaspiro[5.5]undecane amine.

Validation Check:

- NMR: Look for the disappearance of the carbonyl signal (

  ppm) and the appearance of the spiro-quaternary carbon signal (

  ppm in

).
- MS: Verify

  corresponds to the bicyclic amine.

Phase 2: Functionalization (Arylation)

- Coupling: React the secondary amine of the spiro-ring with an aryl halide (e.g., 2-bromopyridine) using Buchwald-Hartwig conditions:
  - Catalyst:

    (2 mol%)
  - Ligand: BINAP (4 mol%)
  - Base:

    (1.5 eq)

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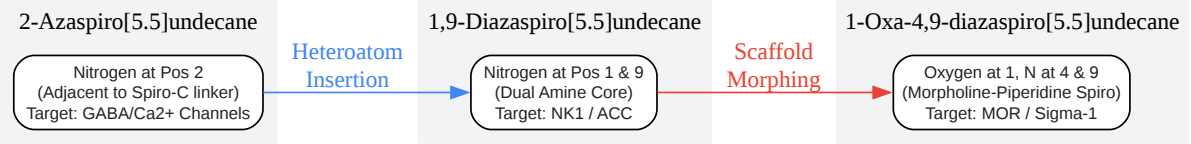
- Solvent: Toluene,

  , 12 h.

Visualizations

Diagram 1: Scaffold Architecture & Numbering

This diagram clarifies the structural differences between the 2-aza, 3-aza, and diaza variants.



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Caption: Structural evolution of the spiro[5.5]undecane scaffold from mono-aza to complex hetero-spirocycles.

Diagram 2: Synthesis Logic (Dual Ligand)

The logical flow for synthesizing the high-value 1-oxa-4,9-diazaspiro derivative.

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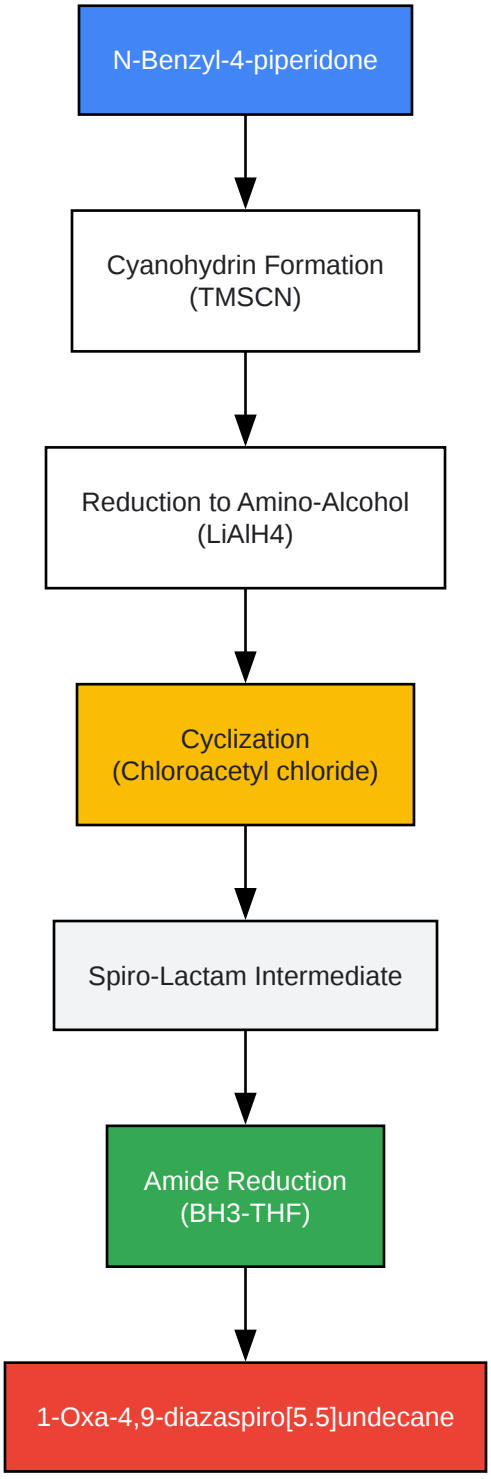

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Caption: Synthetic pathway for the 1-oxa-4,9-diazaspiro[5.5]undecane core via spiro-lactam reduction.

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